

# Commercial Suppliers & Technical Synthesis Guide: Boc-4-mercaptophenylalanine

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## Compound of Interest

Compound Name: *N*-(*tert*-Butoxycarbonyl)-4-sulfanyl-*L*-phenylalanine

CAS No.: 88170-93-8

Cat. No.: B13151719

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## Executive Summary

Boc-4-mercaptophenylalanine (Boc-Phe(4-SH)-OH) is a non-canonical amino acid critical for site-specific peptide modification, native chemical ligation (NCL), and the formation of stable thioether staples in peptide drug discovery.

**Critical Sourcing Reality:** Researchers must recognize that the free thiol form (Boc-Phe(4-SH)-OH) is rarely available as a shelf-stable catalog item due to its rapid oxidation into disulfide dimers (cystine-like aggregates) upon exposure to air. Consequently, commercial procurement almost exclusively focuses on S-protected derivatives (e.g., S-Trityl, S-Acetamidomethyl) or the 4-Iodo precursor for in-house conversion.

This guide provides a verified supply chain analysis, technical specifications for procurement, and a validated in-house synthesis protocol for situations where lead times for custom synthesis are prohibitive.

## Technical Profile & Specifications

Before engaging suppliers, ensure your technical requirements align with the chemical reality of the compound.

| Feature          | Specification         | Technical Rationale                                                                                                          |
|------------------|-----------------------|------------------------------------------------------------------------------------------------------------------------------|
| Chemical Name    | Boc-L-Phe(4-SH)-OH    | Target compound (unstable).                                                                                                  |
| Commercial Form  | Boc-L-Phe(4-S-Trt)-OH | Standard. The Trityl (Trt) group prevents oxidation and is removable with TFA/Silanes during cleavage.                       |
| Alt. Form        | Boc-L-Phe(4-S-Acm)-OH | Orthogonal. Stable to TFA; requires oxidative removal ( $I_2/Tl(TFA)_3$ ). Used for regioselective disulfide bond formation. |
| CAS Number       | Variable (Custom)     | Often unlisted. Search via substructure or precursor CAS (e.g., Boc-Phe(4-I)-OH: 62129-44-6).                                |
| Molecular Weight | ~297.37 g/mol (Free)  | Increases significantly with protecting groups (e.g., +242 Da for Trt).                                                      |
| Storage          | -20°C, Inert Gas      | Essential to prevent desulfurization or dimerization.                                                                        |

## Commercial Supply Landscape

The market is divided into Catalog Suppliers (Precursors) and Custom Synthesis Houses (Protected Final Product).

### Tier 1: Custom Synthesis & Specialty Suppliers

Best for: Ready-to-use S-protected forms (Trt/Acm).

| Supplier        | Type            | Reliability | Notes                                                                                                       |
|-----------------|-----------------|-------------|-------------------------------------------------------------------------------------------------------------|
| BOC Sciences    | Synthesis House | High        | Specializes in modified amino acids. Likely requires "Request for Quote" (RFQ) rather than direct cart add. |
| Chem-Impex Int. | Distributor     | High        | extensive catalog of non-canonical AAs. Check for Boc-Phe(4-S-Trt)-OH.                                      |
| Bachem          | Manufacturer    | Very High   | Premium pricing. Will synthesize on demand if not in stock.                                                 |
| Iris Biotech    | Specialty       | High        | Strong European presence; excellent source for peptidomimetics.                                             |

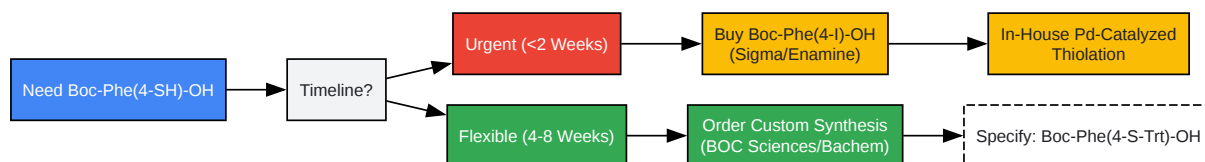
## Tier 2: Precursor Suppliers (For In-House Synthesis)

Best for: Buying Boc-Phe(4-I)-OH to synthesize the mercapto derivative yourself.

| Supplier      | Product           | Purity | CAS No.                        |
|---------------|-------------------|--------|--------------------------------|
| Sigma-Aldrich | Boc-Phe(4-I)-OH   | ≥99.0% | 62129-44-6                     |
| Enamine       | Boc-Phe(4-I)-OH   | ≥95%   | 62129-44-6                     |
| Oakwood Chem  | 4-Iodo-Phe (Free) | 97%    | (Requires Boc-protection step) |

## Procurement Decision Logic

Use the following workflow to determine your sourcing strategy.



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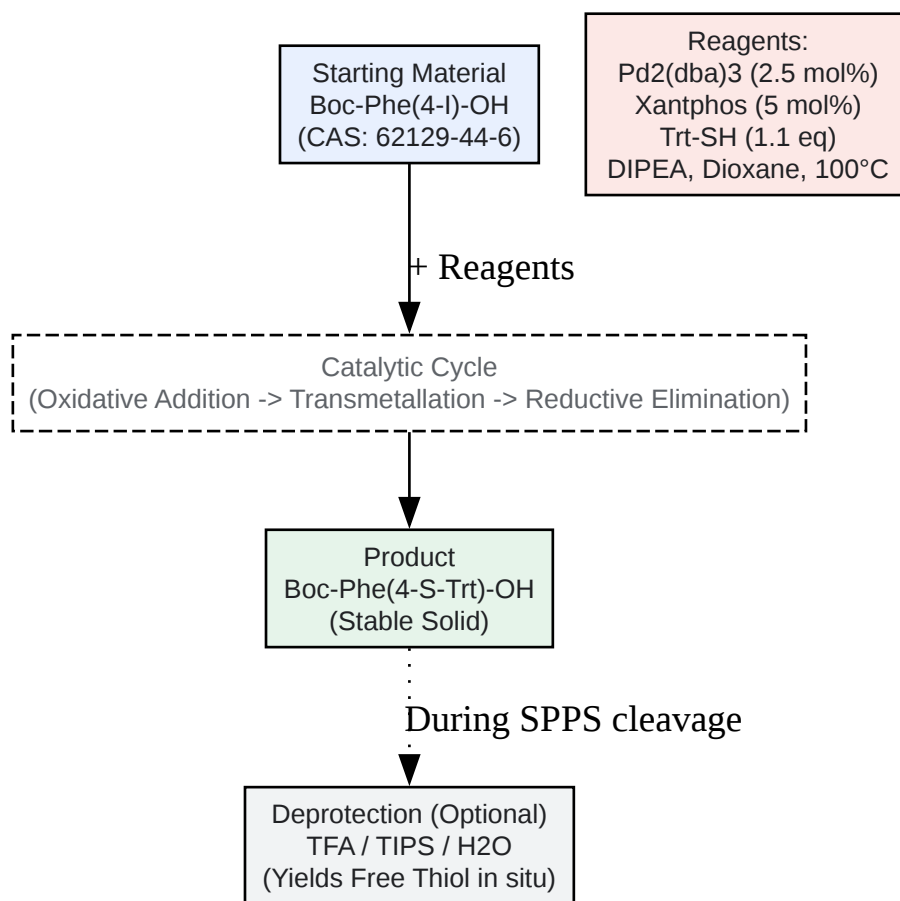
Figure 1: Decision matrix for sourcing Boc-4-mercaptophenylalanine based on project timeline and chemical stability requirements.

## Validated In-House Synthesis Protocol

If the protected form is unavailable or lead times are excessive, the most reliable route is the Palladium-Catalyzed C-S Cross-Coupling of commercial Boc-Phe(4-I)-OH.

## Reaction Pathway

Mechanism: Migita-Kosugi-Stille or Buchwald-Hartwig coupling using a thiol surrogate (Triphenylmethanethiol) to install the protected sulfur directly.



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Figure 2: Synthetic route from the commercially available Iodo-precursor to the stable Trityl-protected mercapto derivative.

## Detailed Protocol

Objective: Synthesis of Boc-Phe(4-S-Trt)-OH on 5g scale.

- Reagents Preparation:
  - Substrate: Boc-4-iodo-L-phenylalanine (1.0 eq).
  - Thiol Source: Triphenylmethanethiol (Trt-SH) (1.1 eq).
  - Catalyst: Pd<sub>2</sub>(dba)<sub>3</sub> (2.5 mol%).
  - Ligand: Xantphos (5.0 mol%).

- Base: DIPEA (Diisopropylethylamine) (2.0 eq).
- Solvent: 1,4-Dioxane (degassed, anhydrous).
- Procedure:
  - Step 1 (Inerting): Charge a flame-dried Schlenk flask with Boc-Phe(4-I)-OH, Trt-SH, Pd<sub>2</sub>(dba)<sub>3</sub>, and Xantphos. Evacuate and backfill with Argon (3x).
  - Step 2 (Dissolution): Add degassed 1,4-Dioxane via syringe, followed by DIPEA.
  - Step 3 (Reaction): Heat the mixture to 100°C for 12–16 hours under Argon. Monitor by HPLC (disappearance of Iodo-SM).
  - Step 4 (Workup): Cool to RT. Dilute with EtOAc. Wash with 1M HCl (to remove DIPEA), then Brine. Dry over MgSO<sub>4</sub>.[\[1\]](#)
  - Step 5 (Purification): Flash column chromatography (Hexane/EtOAc gradient).
- Validation Criteria:
  - <sup>1</sup>H NMR: Look for the disappearance of the aromatic Iodo-shift and appearance of the Trityl multiplet (7.2–7.4 ppm).
  - ESI-MS: Confirm Mass [M+Na]<sup>+</sup>.

## Handling & Storage Protocols

The integrity of your experiments depends on preventing the "Disulfide Death Spiral."

| Parameter      | Protocol            | Reason                                                                        |
|----------------|---------------------|-------------------------------------------------------------------------------|
| Atmosphere     | Argon/Nitrogen      | Free thiols oxidize to disulfides in air within hours.                        |
| Solvents       | Degassed            | Dissolved oxygen in HPLC solvents can cause on-column oxidation.              |
| pH Sensitivity | Keep Acidic/Neutral | Thiolate anions (formed at pH > 8) oxidize 100x faster.                       |
| Quality Check  | Ellman's Reagent    | Use DTNB assay to quantify free thiol content before critical coupling steps. |

## References

- BOC Sciences. Boc-4-cyano-L-phenylalanine and Custom Synthesis Services.
- Sigma-Aldrich. Boc-Phe(4-I)-OH Product Specification (CAS 62129-44-6).
- Yin, J., et al. "Palladium-Catalyzed Synthesis of Aryl Sulfides from Aryl Halides." Journal of the American Chemical Society, 2002.
- PubChem. 4-Mercaptophenylalanine Compound Summary.
- Toronto Research Chemicals. N-Boc-4-phenyl-L-phenylalanine and Derivatives.

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## Sources

- [1. orgsyn.org](https://orgsyn.org) [orgsyn.org]

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